

Tigapotide (PCK3145) Treatment Protocol for In Vivo Studies: Application Notes

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Compound of Interest

Compound Name: *Tigapotide*

Cat. No.: *B3062791*

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Abstract

Tigapotide (also known as PCK3145) is a synthetic 15-mer peptide derived from the prostate secretory protein (PSP94) that has demonstrated anti-tumor and anti-metastatic properties in preclinical studies.[1][2] This document provides detailed application notes and protocols for in vivo studies investigating the efficacy of **Tigapotide**, based on published research. The protocols outlined below are intended to serve as a comprehensive guide for researchers designing and executing in vivo experiments with this compound.

Mechanism of Action

Tigapotide is a signal transduction inhibitor that exerts its anti-cancer effects through multiple mechanisms, including the induction of apoptosis, inhibition of angiogenesis, and reduction of metastasis.[2]

- **Induction of Apoptosis:** **Tigapotide** has been shown to induce apoptosis in prostate cancer cells.[3] One proposed mechanism involves interaction with the laminin receptor, leading to the activation of the MEK-ERK signaling pathway.[4]
- **Anti-Metastatic Effects:** The peptide inhibits the secretion of matrix metalloproteinase-9 (MMP-9), a key enzyme involved in the degradation of the extracellular matrix, which is crucial for tumor invasion and metastasis.[2][5] This inhibition is associated with an increase

in RhoA and MT1-MMP expression, leading to the shedding of the cell surface receptor CD44.[5]

- Anti-Angiogenic Effects: **Tigapotide** has been observed to inhibit vascular endothelial growth factor (VEGF)-induced signaling in endothelial cells by preventing the phosphorylation of VEGFR-2. This action blocks downstream signaling through the MAPK cascade.[6]

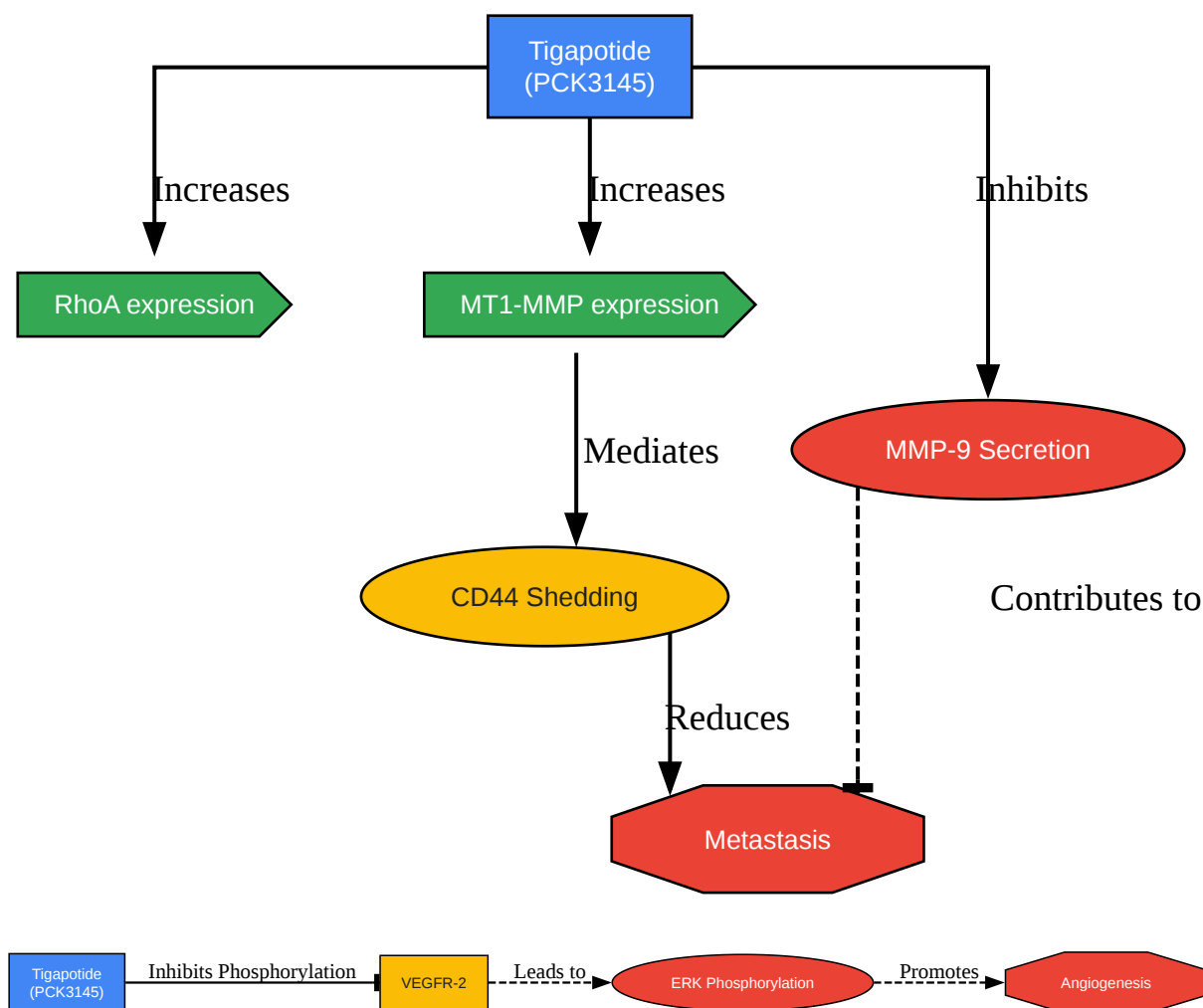
Signaling Pathways

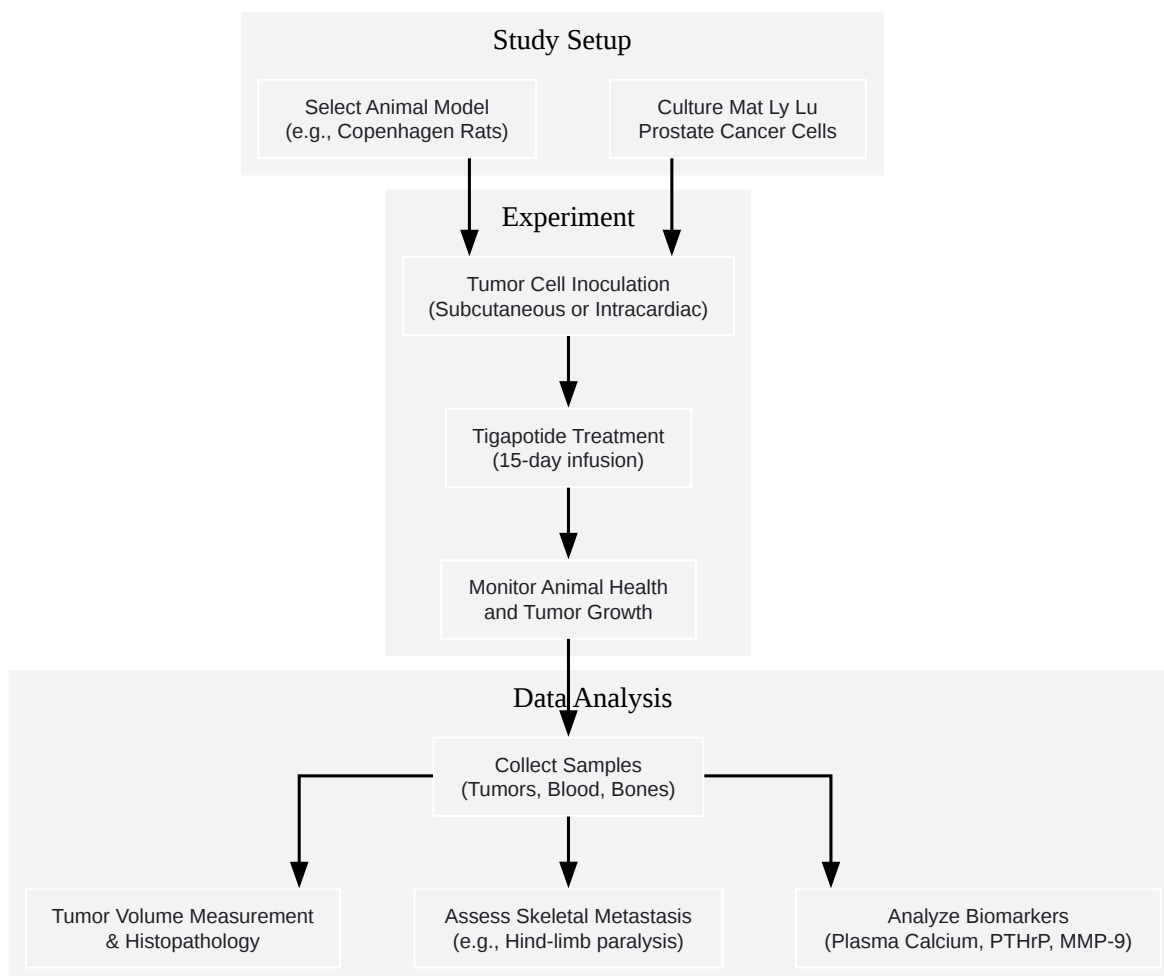
The following diagrams illustrate the proposed signaling pathways affected by **Tigapotide**.



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Caption: Proposed apoptotic signaling pathway of **Tigapotide**.





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